

Application Notes and Protocols for flg22 Treatment in Arabidopsis Seedlings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flagelin 22*

Cat. No.: *B15567050*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

These application notes provide a comprehensive guide to utilizing the bacterial elicitor peptide flg22 for studying plant innate immunity in the model organism *Arabidopsis thaliana*. The protocols detailed below cover seedling growth, flg22 treatment, and subsequent analysis of key defense responses.

Introduction

Flagellin, a primary component of bacterial flagella, is a potent Microbe-Associated Molecular Pattern (MAMP) that is recognized by the plant's innate immune system. A conserved 22-amino acid peptide from flagellin, flg22, is perceived by the FLAGELLIN-SENSING 2 (FLS2) receptor kinase in *Arabidopsis*.^[1] This recognition event triggers a cascade of downstream signaling events, collectively known as Pattern-Triggered Immunity (PTI), which includes the production of reactive oxygen species (ROS), activation of Mitogen-Activated Protein Kinase (MAPK) cascades, and large-scale transcriptional reprogramming leading to enhanced resistance against pathogens.^{[2][3][4]} The study of flg22-induced responses is a cornerstone of plant immunology research.

Data Presentation

Table 1: Commonly Used flg22 Concentrations for Various Assays

Assay	flg22 Concentration	Reference(s)
ROS Burst	100 nM - 1 μ M	[5] [6] [7]
MAPK Activation	10 nM - 1 μ M	[8] [9] [10]
Gene Expression (qRT-PCR/RNA-seq)	100 nM - 1 μ M	[11] [12] [13]
Seedling Growth Inhibition	1 μ M - 10 μ M	[3] [14]

Table 2: Typical Timelines for flg22-Induced Responses

Response	Peak Activity/Observation Time	Reference(s)
ROS Burst	5 - 20 minutes	[2] [15]
MAPK Activation	5 - 30 minutes	[2] [8]
Defense Gene Expression	30 minutes - 8 hours	[11] [12] [13]
Seedling Growth Inhibition	7 - 14 days	[14]

Experimental Protocols

Protocol 1: Growth of Arabidopsis thaliana Seedlings for flg22 Treatment

- Sterilization of Seeds:
 - Place Arabidopsis thaliana seeds in a 1.5 mL microcentrifuge tube.
 - Add 1 mL of 70% (v/v) ethanol and incubate for 5 minutes at room temperature.
 - Remove the ethanol and add 1 mL of 30% (v/v) commercial bleach containing a drop of Tween-20. Incubate for 10 minutes.
 - Wash the seeds 4-5 times with sterile distilled water.
- Plating and Stratification:

- Resuspend the sterilized seeds in 0.1% (w/v) sterile agar solution.
- Pipette the seeds onto solid Murashige and Skoog (MS) medium (0.5X MS salts, 1% sucrose, 0.8% agar, pH 5.7).
- Seal the plates with breathable tape and wrap them in aluminum foil.
- Incubate at 4°C for 2-3 days for stratification to synchronize germination.
- Growth Conditions:
 - Transfer the plates to a growth chamber set at 22°C with a 16-hour light/8-hour dark photoperiod (80–100 $\mu\text{mol m}^{-2} \text{s}^{-1}$).[\[16\]](#)
 - Grow seedlings for 10-14 days before proceeding with flg22 treatment. For liquid culture experiments, 5-day-old seedlings can be transferred to liquid MS medium.[\[14\]](#)

Protocol 2: flg22 Treatment

- Preparation of flg22 Stock Solution:
 - Dissolve synthetic flg22 peptide in sterile distilled water to a stock concentration of 1 mM.
 - Aliquot and store at -20°C to avoid repeated freeze-thaw cycles.
- Treatment of Seedlings in Liquid Culture:
 - For assays like MAPK activation or gene expression, transfer 10-14 day old seedlings grown on solid MS medium to a 6-well plate containing liquid 0.5X MS medium. Allow them to acclimate for 24 hours.[\[11\]](#)[\[16\]](#)
 - Prepare a working solution of flg22 in the liquid MS medium to the desired final concentration (e.g., 100 nM or 1 μM).
 - Replace the acclimation medium with the flg22-containing medium. For mock treatment, use medium without flg22.

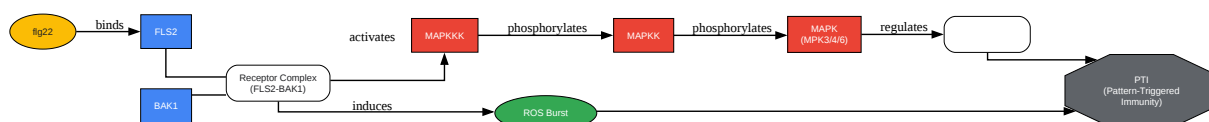
- Incubate for the desired duration (e.g., 15 minutes for MAPK activation, 1 hour for gene expression).
- Harvest the seedlings, gently blot them dry with paper towels, and immediately freeze them in liquid nitrogen for subsequent analysis.
- Treatment of Leaf Discs for ROS Burst Assay:
 - Use a 4 mm biopsy punch to collect leaf discs from 4-week-old Arabidopsis plants.[\[6\]](#)
 - Float the leaf discs, abaxial side up, in a 96-well white plate containing 100 μ L of sterile distilled water per well.
 - Incubate overnight at room temperature to allow the wound response to subside.[\[6\]](#)
 - Just before the measurement, replace the water with 100 μ L of a solution containing luminol (e.g., 34 μ g/mL) and horseradish peroxidase (e.g., 20 μ g/mL).[\[6\]](#)
 - Add flg22 to a final concentration of 100 nM and immediately start measuring luminescence in a plate reader.[\[5\]](#)

Protocol 3: Analysis of Downstream Responses

- Reactive Oxygen Species (ROS) Burst Assay:
 - This assay is based on the luminol-dependent chemiluminescence reaction catalyzed by horseradish peroxidase in the presence of H_2O_2 .[\[17\]](#)
 - As described in Protocol 2.3, measure the luminescence continuously for 30-60 minutes. The ROS burst is typically a rapid and transient response.[\[15\]](#)
- MAPK Activation Assay (Western Blot):
 - Extract total protein from flg22-treated and mock-treated seedlings.
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.

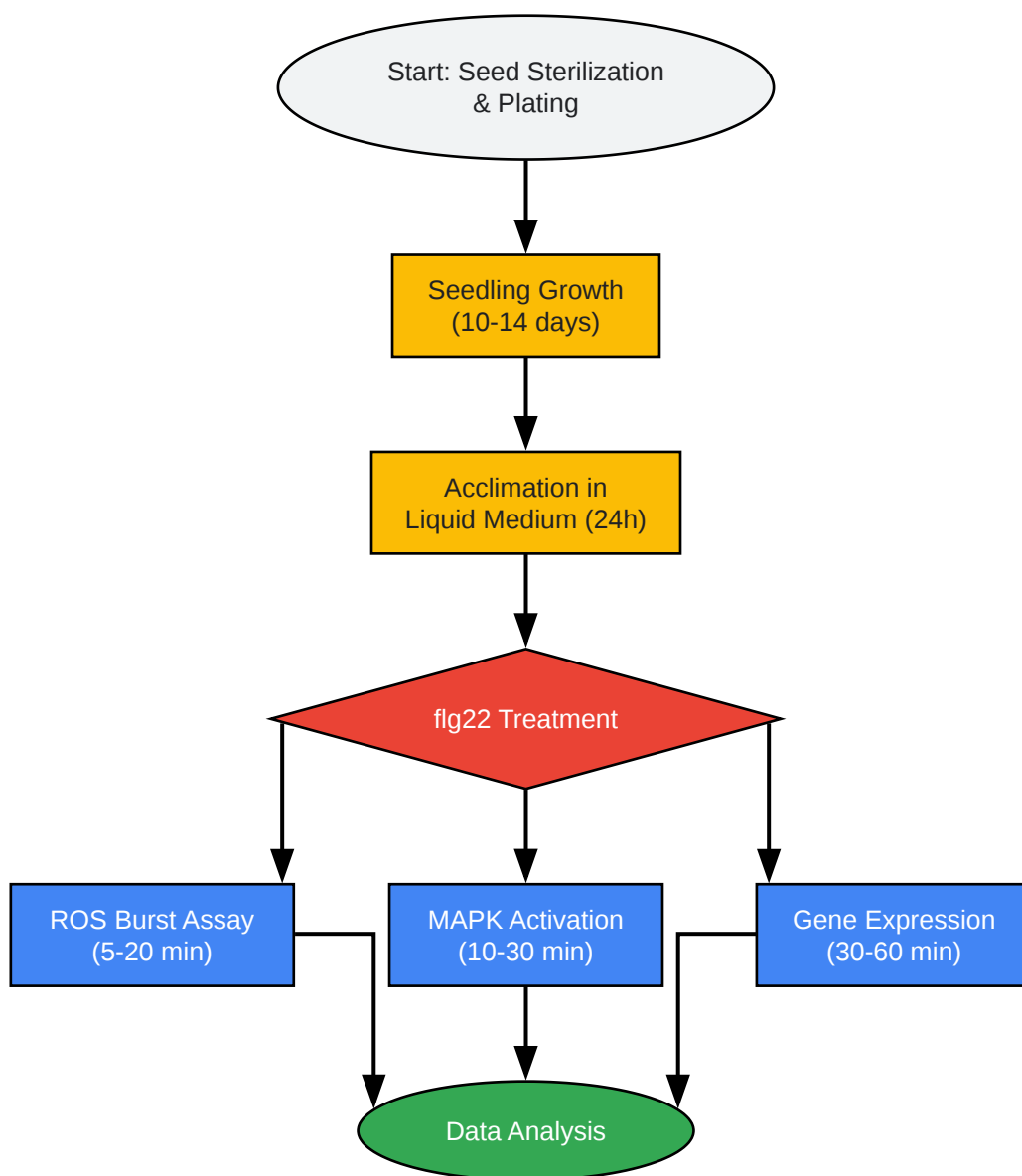
- Probe the membrane with a primary antibody that specifically recognizes the phosphorylated (active) forms of MAPKs (e.g., anti-p44/42 MAPK or anti-pERK1/2).
- Use a secondary antibody conjugated to horseradish peroxidase and a chemiluminescent substrate to detect the signal.
- Activation of MPK3, MPK4, and MPK6 is typically observed within 5-15 minutes of flg22 treatment.^{[3][9]}
- Gene Expression Analysis (qRT-PCR):
 - Extract total RNA from flg22-treated and mock-treated seedlings using a suitable kit.
 - Synthesize cDNA from the RNA using reverse transcriptase.
 - Perform quantitative real-time PCR using gene-specific primers for defense marker genes such as FRK1, WRKY29, or CYP81F2.
 - Normalize the expression levels to a reference gene (e.g., UBQ10 or ACTIN2).
 - Significant induction of these genes is typically observed within 30-60 minutes of flg22 treatment.^{[11][12]}

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Simplified flg22 signaling pathway in Arabidopsis.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for flg22 treatment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. molbio.mgh.harvard.edu [molbio.mgh.harvard.edu]
- 2. academic.oup.com [academic.oup.com]
- 3. MEKK1 Is Required for flg22-Induced MPK4 Activation in Arabidopsis Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Loss of Arabidopsis thaliana Dynamin-Related Protein 2B Reveals Separation of Innate Immune Signaling Pathways | PLOS Pathogens [journals.plos.org]
- 5. Luminol-based Assay for Detection of Immunity Elicitor-induced Hydrogen Peroxide Production in Arabidopsis thaliana Leaves [bio-protocol.org]
- 6. Measurement of reactive oxygen species (ROS) burst and pathogen assay [bio-protocol.org]
- 7. berthold.com [berthold.com]
- 8. molbio.mgh.harvard.edu [molbio.mgh.harvard.edu]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Light-dependent expression of flg22-induced defense genes in Arabidopsis - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Activation of defense response pathways by OGs and Flg22 elicitors in Arabidopsis seedlings - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Chemiluminescence Detection of the Oxidative Burst in Plant Leaf Pieces [bio-protocol.org]
- 16. Frontiers | Light-dependent expression of flg22-induced defense genes in Arabidopsis [frontiersin.org]
- 17. Luminol-based Assay for Detection of Immunity Elicitor-induced Hydrogen Peroxide Production in Arabidopsis thaliana Leaves [en.bio-protocol.org]
- To cite this document: BenchChem. [Application Notes and Protocols for flg22 Treatment in Arabidopsis Seedlings]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15567050#experimental-protocol-for-flg22-treatment-in-arabidopsis-seedlings>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com